

# Application Notes and Protocols for BMS-663749 Lysine Powder

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## Compound of Interest

Compound Name: BMS-663749 lysine

CAS No.: 864953-34-4

Cat. No.: B606240

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## Introduction

BMS-663749, also known as Fostemsavir, is a phosphonooxymethyl prodrug of the active moiety temsavir (BMS-626529).[1][2] Temsavir is a first-in-class HIV-1 attachment inhibitor that targets the viral envelope glycoprotein gp120.[1][3][4] By binding to gp120, temsavir blocks the initial interaction of the virus with the host cell's CD4 receptor, preventing viral entry and subsequent replication.[1][3][4][5] The lysine salt formulation of BMS-663749 is designed to improve the solubility and pharmacokinetic properties of the compound.[6][7]

These application notes provide detailed protocols for the proper storage, handling, and use of **BMS-663749 lysine powder** in a laboratory research setting.

## Product Information

Property	Value	Reference
Product Name	BMS-663749 Lysine	[8]
Synonyms	Fostemsavir Lysine, BMS-663749 Lysine Salt	[8]
CAS Number	864953-34-4	[8]
Molecular Formula	C <sub>23</sub> H <sub>25</sub> N <sub>4</sub> O <sub>9</sub> P · C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[9]
Molecular Weight	678.63 g/mol	[9]
Appearance	Solid powder	[8]
Purity	>98%	[8]

## Storage and Stability

Proper storage of **BMS-663749 lysine** powder is critical to maintain its integrity and activity.

Condition	Recommendation	Rationale
Powder Storage	Store at -20°C for long-term (months to years). Store at 0-4°C for short-term (days to weeks). Keep in a dry, dark environment.	To prevent degradation and maintain stability.[8]
Stock Solution Storage	Store at -20°C for long-term (months). Store at 0-4°C for short-term (days to weeks).	To maintain the stability of the compound in solution.[8]
Stability	The solid form is stable under ambient shipping conditions for several weeks.[8] The prodrug is stable in solution under acidic and neutral conditions for at least 24 hours at 37°C. [9] It is susceptible to degradation under alkaline, acidic, and oxidative stress conditions.[10]	Provides guidance on handling and experimental design.

## Safety and Handling

**BMS-663749 lysine** powder should be handled with care in a laboratory setting.

Personal Protective Equipment (PPE):

- Wear protective gloves, a lab coat, and eye protection.[11]

Handling Precautions:

- Avoid breathing dust, fumes, or vapors.[11]
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.[11]

- Wash hands thoroughly after handling.

#### First Aid Measures:

- If on skin: Wash with plenty of soap and water.[11]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[11]
- If inhaled: Move the person to fresh air.
- If swallowed: Rinse mouth. Do NOT induce vomiting.

#### Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[11]
- Waste containing BMS-663749 should be treated as chemical waste.

## Experimental Protocols

### Preparation of Stock Solutions

**BMS-663749 lysine** is soluble in DMSO.[8]

#### Materials:

- **BMS-663749 lysine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

#### Protocol:

- Equilibrate the **BMS-663749 lysine** powder to room temperature before opening the vial.
- Weigh the desired amount of powder using an analytical balance in a chemical fume hood.

- Add the appropriate volume of DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots as recommended in Section 3.

## In Vitro HIV-1 Entry Assay Protocol (Example)

This protocol provides a general framework for assessing the inhibitory activity of temsavir (the active form of BMS-663749) on HIV-1 entry into target cells.

Materials:

- TZM-bl cells (HeLa cell line expressing CD4, CCR5, and CXCR4 with integrated luciferase and  $\beta$ -galactosidase genes under the control of the HIV-1 promoter)
- HIV-1 viral stocks (e.g., laboratory-adapted strains or pseudoviruses)
- Complete growth medium (e.g., DMEM with 10% FBS, penicillin/streptomycin)
- **BMS-663749 lysine** stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- Luciferase assay reagent
- Luminometer

Protocol:

- Cell Plating: Seed TZM-bl cells in a 96-well plate at a density of  $1 \times 10^4$  cells per well in 100  $\mu$ L of complete growth medium. Incubate overnight at 37°C with 5% CO<sub>2</sub>.
- Compound Dilution: Prepare serial dilutions of the **BMS-663749 lysine** stock solution in complete growth medium. The final DMSO concentration in the assay should be kept

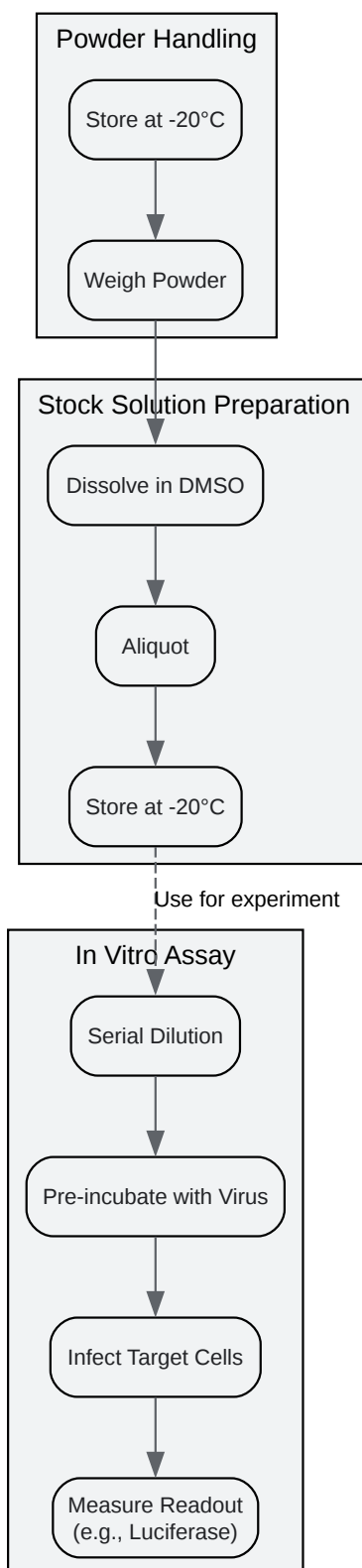
constant and low (e.g., <0.5%) to avoid cytotoxicity. A typical starting concentration for an IC50 determination might be in the low micromolar range, with subsequent dilutions.

- **Pre-incubation with Virus:** In a separate plate, pre-incubate the desired amount of HIV-1 virus with the serially diluted BMS-663749 for 1 hour at 37°C. This allows the prodrug to be converted to the active temsavir by phosphatases that may be present and for the active drug to bind to the viral gp120.
- **Infection:** Remove the medium from the TZM-bl cells and add 100 µL of the virus-compound mixture to each well.
- **Incubation:** Incubate the plate for 48 hours at 37°C with 5% CO<sub>2</sub>.
- **Lysis and Luciferase Measurement:** After incubation, remove the supernatant. Lyse the cells and measure the luciferase activity according to the manufacturer's instructions for the luciferase assay reagent.
- **Data Analysis:** Determine the 50% inhibitory concentration (IC<sub>50</sub>) by plotting the percentage of inhibition against the log of the compound concentration and fitting the data to a dose-response curve.

## Mechanism of Action and Signaling Pathway

BMS-663749 is a prodrug that is rapidly hydrolyzed in vivo by alkaline phosphatases to its active metabolite, temsavir.<sup>[2][12]</sup> Temsavir is an HIV-1 attachment inhibitor that binds directly to the gp120 subunit of the viral envelope glycoprotein.<sup>[3][4]</sup> This binding event locks gp120 in a closed conformation, which prevents its interaction with the CD4 receptor on the surface of host immune cells.<sup>[1][4]</sup> By blocking this initial and critical step of viral attachment, temsavir effectively inhibits the entry of the virus into the host cell.<sup>[5]</sup>

Caption: Mechanism of action of BMS-663749.



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Caption: Experimental workflow for BMS-663749.

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